

2,6-Bis(chloromethyl)pyridine CAS number and properties

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Compound of Interest

Compound Name: 2,6-Bis(chloromethyl)pyridine

Cat. No.: B1207206

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An In-depth Technical Guide to **2,6-Bis(chloromethyl)pyridine** for Researchers and Drug Development Professionals

Introduction

2,6-Bis(chloromethyl)pyridine is a versatile heterocyclic organic compound that serves as a crucial building block in a multitude of synthetic applications.^[1] Its structure, featuring a pyridine ring functionalized with two reactive chloromethyl groups, makes it an important intermediate in the pharmaceutical, agrochemical, and materials science industries.^{[2][3]} The presence of the nitrogen atom in the pyridine ring and the two leaving groups in the chloromethyl substituents allows for a wide range of chemical transformations, primarily nucleophilic substitution reactions.^[4] This guide provides a comprehensive overview of its chemical and physical properties, experimental protocols for its synthesis, and its diverse applications, with a focus on its relevance to researchers and professionals in drug development.

Chemical and Physical Properties

The properties of **2,6-Bis(chloromethyl)pyridine** and its hydrochloride salt are summarized in the tables below. These tables provide essential information for handling, storage, and application of these compounds.

2,6-Bis(chloromethyl)pyridine

Property	Value	Reference(s)
CAS Number	3099-28-3	[2] [5]
Molecular Formula	C ₇ H ₇ Cl ₂ N	[2] [5]
Molecular Weight	176.04 g/mol	[2] [5]
Appearance	White to almost white powder to crystal	[2] [5]
Melting Point	73-78 °C	[1] [2] [6]
Boiling Point	110 °C at 3 mmHg	[2] [6]
Purity	≥ 98% (GC)	[2]
Storage Conditions	Store at room temperature or under inert gas (nitrogen or Argon) at 2-8°C	[2] [6]

2,6-Bis(chloromethyl)pyridine Hydrochloride

Property	Value	Reference(s)
CAS Number	55422-79-2	[4] [7]
Molecular Formula	C ₇ H ₈ Cl ₃ N	[4] [8]
Molecular Weight	212.50 g/mol	[4] [8]
Appearance	-	-
Melting Point	73–78°C	[4]
Boiling Point	286.8 °C at 760 mmHg	[7]
Density	1.275 g/cm ³	[4] [7]
Storage Conditions	Inert atmosphere, Store in freezer, under -20°C	[7]

Experimental Protocols

Synthesis of 2,6-Bis(chloromethyl)pyridine Hydrochloride

A common synthetic route to **2,6-Bis(chloromethyl)pyridine** hydrochloride involves a multi-step process starting from 2,6-lutidine.[9][10]

Step 1: Oxidation of 2,6-Lutidine to 2,6-Pyridinedicarboxylic Acid

- Add 2,6-lutidine (0.2 mol) and 150 ml of water to a 250 ml flask.
- Heat the mixture to 80°C.
- Add potassium permanganate (0.8-1.0 mol) in batches while maintaining the temperature at 75-80°C and stirring for approximately 35 minutes.
- Monitor the reaction progress using thin-layer chromatography.
- Upon completion, adjust the pH of the reaction solution to 3-4 using 2 mol/l hydrochloric acid.
- Cool the solution to 20-25°C to precipitate the 2,6-pyridinedicarboxylic acid.
- Filter the precipitate to obtain the product.

Step 2: Esterification to 2,6-Pyridinedicarboxylic Acid Dimethyl Ester

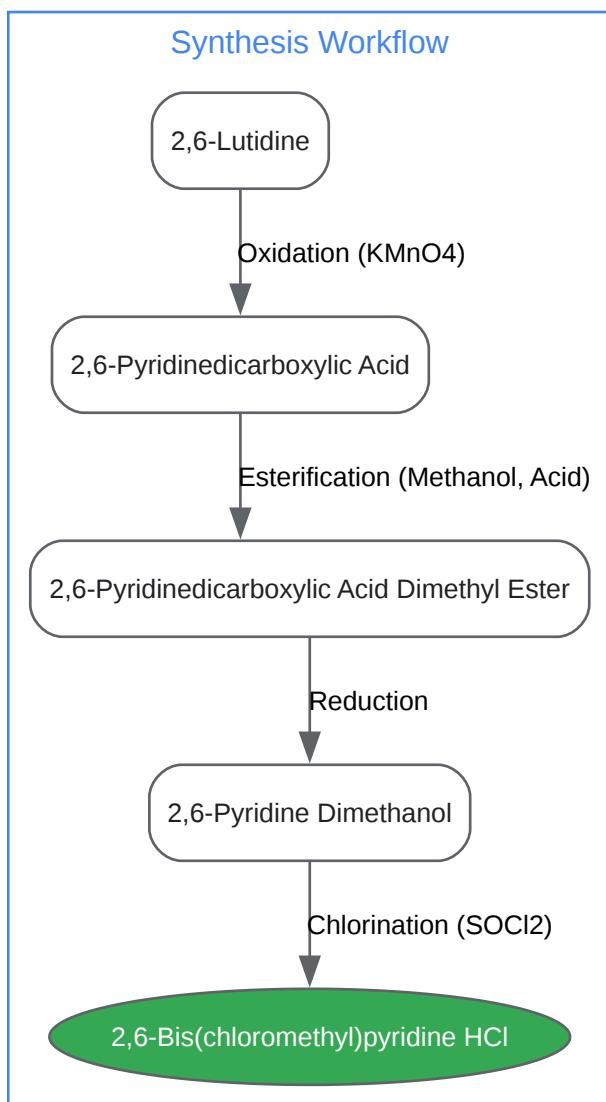
- The 2,6-pyridinedicarboxylic acid is reacted with methanol under acidic conditions to yield the dimethyl ester.

Step 3: Reduction to 2,6-Pyridine Dimethanol

- The 2,6-pyridinedicarboxylic acid dimethyl ester is reduced to 2,6-pyridine dimethanol.

Step 4: Chlorination to **2,6-Bis(chloromethyl)pyridine** Hydrochloride

- The 2,6-pyridine dimethanol is reacted with thionyl chloride (molar ratio of 1:2.2-2.5) to obtain the final product, **2,6-bis(chloromethyl)pyridine** hydrochloride.[10]



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Caption: General workflow for the synthesis of **2,6-Bis(chloromethyl)pyridine** Hydrochloride.

Reactivity and Applications

The reactivity of **2,6-bis(chloromethyl)pyridine** is dominated by the two chloromethyl groups, which are susceptible to nucleophilic substitution. This property makes it a valuable precursor for a wide range of more complex molecules.

Pharmaceutical and Agrochemical Synthesis

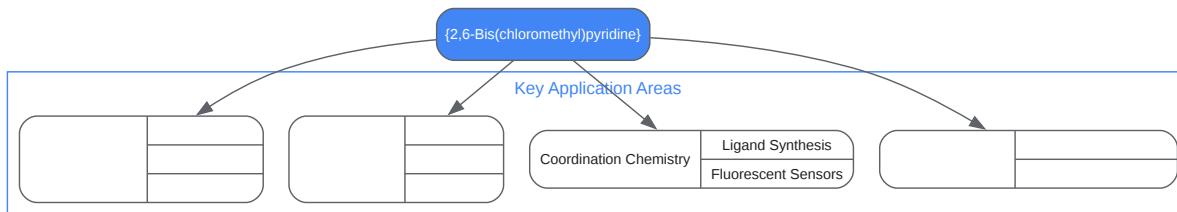
This compound is a key intermediate in the production of various pharmaceuticals and agrochemicals.^[2] It is utilized in the synthesis of drugs such as antihistamines, antimalarials, and antiviral agents.^[3] In the agrochemical sector, it serves as a building block for herbicides, fungicides, and insecticides, contributing to crop protection and improved yields.^{[2][3]}

Coordination Chemistry and Sensor Development

2,6-Bis(chloromethyl)pyridine is used to synthesize ligands for coordination chemistry.^[1] The pyridine nitrogen and the substituents at the 2 and 6 positions can coordinate with metal ions, forming stable complexes. This has been exploited in the development of fluorescent chemosensors for the detection of heavy metal ions like mercury (Hg^{2+}).^{[1][4][11]}

Materials Science

In polymer chemistry, **2,6-bis(chloromethyl)pyridine** can act as a cross-linking agent, enhancing the thermal and mechanical properties of specialty polymers.^[2] It is also used in the development of advanced materials like coatings and adhesives.^[2]



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Caption: Key application areas of **2,6-Bis(chloromethyl)pyridine**.

Safety Information

2,6-Bis(chloromethyl)pyridine and its hydrochloride salt are hazardous chemicals and should be handled with appropriate safety precautions.

- Hazard Statements: Harmful if swallowed, causes skin irritation, causes serious eye damage, and may cause respiratory irritation.[11][12]
- Signal Word: Danger.[1]
- Precautionary Statements: Avoid breathing dust/fume/gas/mist/vapors/spray. Wear protective gloves/protective clothing/eye protection/face protection.
- Personal Protective Equipment: It is recommended to use a dust mask (type N95 or equivalent), eye shields, and gloves when handling this compound.[1][11]

Conclusion

2,6-Bis(chloromethyl)pyridine is a highly valuable and versatile chemical intermediate with significant applications in drug discovery, agrochemical development, and materials science. Its unique reactivity allows for the synthesis of a diverse array of complex molecules. A thorough understanding of its properties, synthetic routes, and safe handling procedures is essential for researchers and scientists working with this compound. The continued exploration of its synthetic potential is likely to lead to the development of novel and improved products across various scientific disciplines.

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